

Personal protective equipment for handling 1-(2-Bromo-5-nitrophenyl)ethanone

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Compound of Interest

Compound Name:	1-(2-Bromo-5-nitrophenyl)ethanone
Cat. No.:	B3148593

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Essential Safety and Handling Guide for 1-(2-Bromo-5-nitrophenyl)ethanone

This guide provides crucial safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **1-(2-Bromo-5-nitrophenyl)ethanone** (CAS No. 65130-31-6). The following procedures are designed to minimize risk and ensure a safe laboratory environment.

Hazard Summary

1-(2-Bromo-5-nitrophenyl)ethanone is a hazardous substance that requires careful handling. The primary hazards are summarized below.

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation

The hazard statements are based on similar chemical profiles and general classifications for compounds of this nature.[\[1\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure through inhalation, skin contact, and eye contact.[\[2\]](#)[\[3\]](#)[\[4\]](#) The following table outlines the required PPE for handling **1-(2-Bromo-5-nitrophenyl)ethanone**.

Body Part	PPE Required	Specifications and Recommendations
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or holes before use.[4]
Eyes/Face	Safety goggles with side-shields or a face shield	Must be worn at all times in the laboratory. A face shield provides additional protection against splashes.[4]
Body	Laboratory coat or impervious clothing	A fully buttoned lab coat should be worn. For larger quantities or tasks with a high risk of splashing, chemical-resistant overalls or an apron may be necessary.[5]
Respiratory	NIOSH-approved respirator	Required when handling the powder outside of a certified chemical fume hood or when aerosolization is possible. The type of respirator (e.g., N95, half-mask, or full-face) should be selected based on a risk assessment of the specific procedure.[3][5]
Feet	Closed-toe shoes	Shoes must fully cover the feet to protect against spills.[3]

Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is essential for minimizing exposure and ensuring safety.

1. Preparation and Pre-Handling:

- Ensure a certified chemical fume hood is operational.
- Verify that a safety shower and eyewash station are accessible and functional.
- Gather all necessary equipment and reagents before starting the experiment.
- Put on all required PPE as detailed in the table above.

2. Handling the Compound:

- All weighing and handling of solid **1-(2-Bromo-5-nitrophenyl)ethanone** must be conducted in a chemical fume hood to avoid inhalation of dust.
- Use a spatula to handle the solid. Avoid creating dust.
- If dissolving the compound, add the solvent to the solid slowly to prevent splashing.
- Keep containers with the chemical tightly closed when not in use.

3. Post-Handling and Clean-up:

- Decontaminate all surfaces and equipment that came into contact with the chemical using an appropriate solvent (e.g., ethanol or acetone), followed by soap and water.
- Remove PPE in the correct order to avoid cross-contamination. Gloves should be removed last.
- Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

Waste containing **1-(2-Bromo-5-nitrophenyl)ethanone** is considered hazardous and must be disposed of correctly. As a brominated organic compound, it is classified as halogenated waste.

[6]

1. Waste Segregation:

- Crucially, do not mix halogenated waste with non-halogenated organic waste.[7][8] This is critical for proper disposal and can significantly impact disposal costs.[8]
- Collect all waste containing **1-(2-Bromo-5-nitrophenyl)ethanone**, including contaminated consumables (e.g., gloves, weighing paper, pipette tips), in a designated, labeled hazardous waste container for halogenated organic waste.[6][9]

2. Container Management:

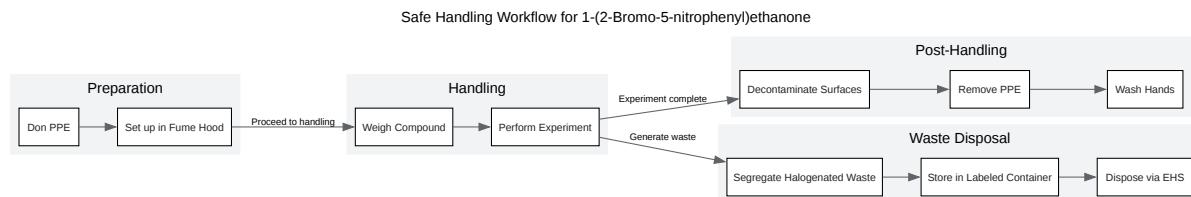
- Use a chemically resistant container, clearly labeled "Halogenated Organic Waste" and listing all contents, including **1-(2-Bromo-5-nitrophenyl)ethanone**.[8]
- Keep the waste container securely closed when not in use.[8]
- Store the waste container in a designated satellite accumulation area within the laboratory, preferably in secondary containment.[8]

3. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company.[7]

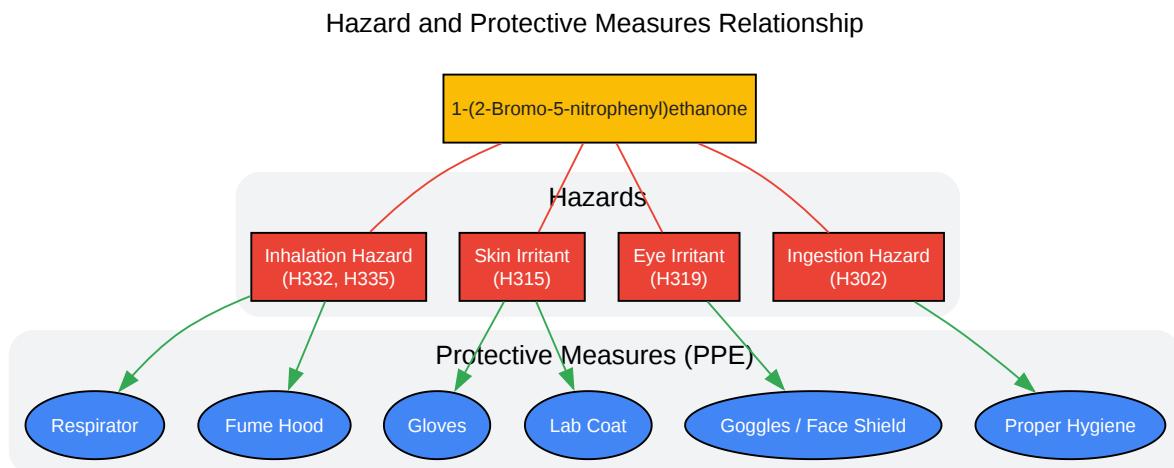
Visualized Workflows and Relationships

The following diagrams illustrate the safe handling workflow and the logical relationships between hazards and protective measures.



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Caption: Workflow for handling **1-(2-Bromo-5-nitrophenyl)ethanone**.



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Caption: Relationship between hazards and protective measures.

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